

Solubility of BES sodium salt in water and other solvents.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *BES sodium salt*

Cat. No.: *B1324464*

[Get Quote](#)

Solubility of BES Sodium Salt: A Technical Guide

Introduction

N,N-Bis(2-hydroxyethyl)-2-aminoethanesulfonic acid sodium salt, commonly known as **BES sodium salt**, is a zwitterionic buffer widely utilized in biochemical and biological research. As one of the "Good's buffers," it is valued for its pKa of 7.1 at 25°C, making it an effective buffer in the physiological pH range of 6.4 to 7.8.^{[1][2]} Its chemical structure, featuring hydroxyl groups and a sulfonate moiety, contributes to its utility in various applications, including cell culture and diagnostic assay manufacturing.^{[1][3]} A comprehensive understanding of its solubility in water and other common laboratory solvents is crucial for its effective use in experimental design and drug development.

Data Presentation: Solubility of BES Sodium Salt

The solubility of **BES sodium salt** is highest in aqueous solutions, a key feature for its application in biological systems. Quantitative data for its solubility in common organic solvents is not readily available in published literature, and it is generally considered to be sparingly soluble in such media, a desirable characteristic for biological buffers to prevent partitioning into nonpolar environments.^[4]

Table 1: Solubility of **BES Sodium Salt** in Water

Concentration (mg/mL)	Description	Source
333.3	Clear, colorless solution	Sigma-Aldrich[4]
24	-	Hopax Fine Chemicals[5]

Note: The discrepancy in reported aqueous solubility may be due to differences in the grade of the material or the methodology used for determination.

Table 2: Solubility of **BES Sodium Salt** in Other Solvents

Solvent	Quantitative Solubility	Expected Solubility	Rationale
Ethanol	Data not available	Sparingly soluble	<p>Good's buffers are designed to have minimal solubility in organic solvents to avoid interference with biological systems.^[4]</p> <p>The polar nature of the sulfonate group and the hydroxyl groups, combined with the ionic sodium salt, limits solubility in less polar organic solvents like ethanol.^[6]</p>
Methanol	Data not available	Sparingly soluble	<p>Similar to ethanol, the polarity of methanol is lower than water, which is expected to limit the dissolution of the ionic and highly polar BES sodium salt.^[6]</p>
Dimethyl Sulfoxide (DMSO)	Data not available	Sparingly soluble	<p>While DMSO is a polar aprotic solvent capable of dissolving some salts, zwitterionic buffers like BES are specifically designed for high aqueous solubility and are not expected to be highly soluble in DMSO.^[7]</p>

Dimethylformamide
(DMF)

Data not available

Sparingly soluble

Similar to DMSO, DMF is a polar aprotic solvent, and the solubility of highly polar, zwitterionic compounds like BES sodium salt is expected to be low.

Factors Affecting Solubility

Temperature: The solubility of most salts in water increases with temperature, as the dissolution process is often endothermic, requiring energy to break the crystal lattice structure. [5][8] However, the specific temperature-solubility profile for **BES sodium salt** is not well-documented. It is also important to note that the pKa of many biological buffers, including BES, can be temperature-dependent, which may indirectly influence solubility by altering the ionic equilibrium. [2][9]

pH: The solubility of **BES sodium salt** can be influenced by the pH of the solution. In highly acidic conditions, the sulfonate group could become protonated, potentially altering the compound's solubility characteristics. Within its useful buffering range (pH 6.4-7.8), it remains highly soluble.

Experimental Protocols

Protocol 1: Equilibrium Solubility Determination by the Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound. [10]

Materials:

- **BES sodium salt**
- Solvent of interest (e.g., deionized water, ethanol)
- Sealed flasks or vials

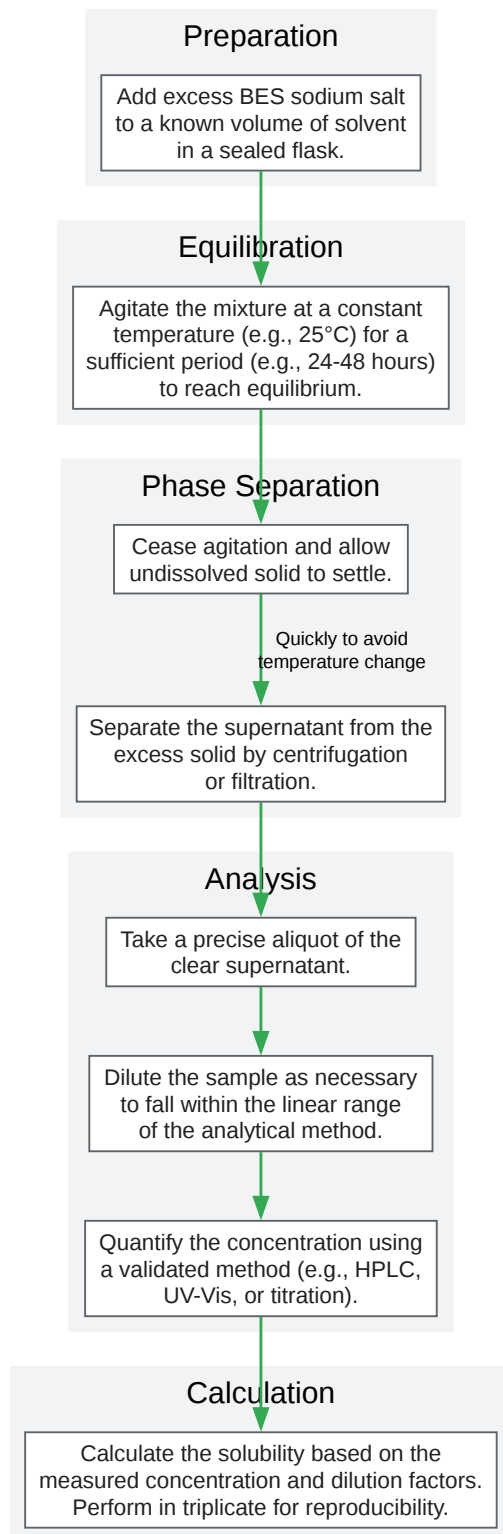
- Orbital shaker or magnetic stirrer with temperature control
- Centrifuge or filtration apparatus (e.g., syringe filters)
- Validated analytical method for quantification (e.g., HPLC, UV-Vis spectroscopy)

Procedure:

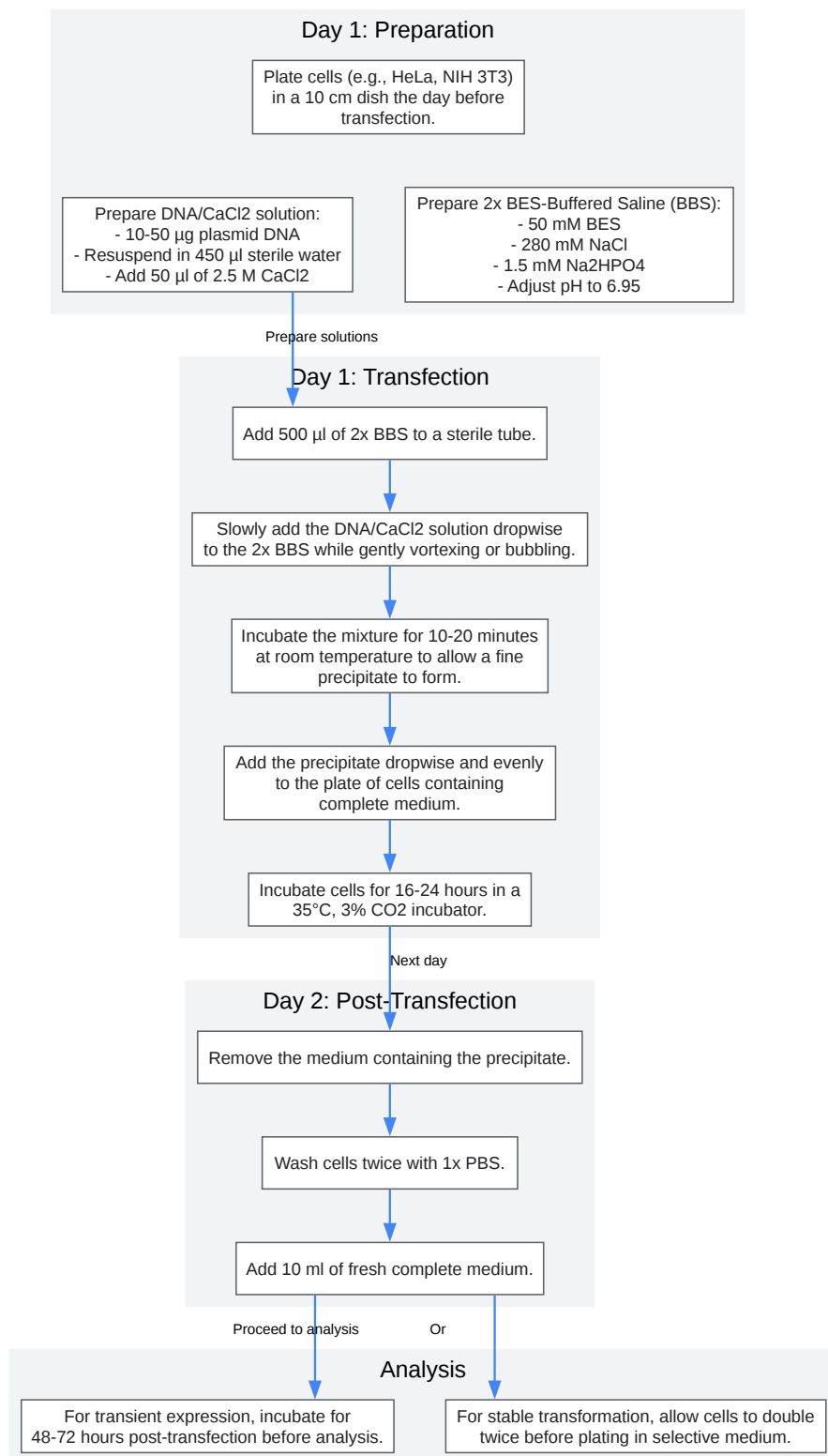
- **Sample Preparation:** Add an excess amount of **BES sodium salt** to a known volume of the solvent in a sealed flask. The presence of undissolved solid is necessary to ensure saturation.
- **Equilibration:** Place the flask in an orbital shaker or on a stirrer at a constant, controlled temperature (e.g., 25°C). Agitate the mixture for a sufficient period (e.g., 24-48 hours) to allow the system to reach equilibrium.
- **Phase Separation:** After equilibration, cease agitation and allow the undissolved solid to settle. To separate the saturated solution from the excess solid, either centrifuge the sample at high speed or filter the supernatant through a syringe filter compatible with the solvent. This step should be performed quickly to avoid temperature changes that could affect solubility.
- **Quantification:** Carefully take a precise aliquot of the clear supernatant. Dilute the sample as necessary to fall within the linear range of your chosen analytical method. Quantify the concentration of **BES sodium salt** in the diluted sample.
- **Calculation:** Calculate the solubility of **BES sodium salt** in the solvent based on the measured concentration and any dilution factors used. It is recommended to perform the experiment in triplicate to ensure reproducibility.

Mandatory Visualization: Experimental Workflows

Workflow for Determining Buffer Solubility



High-Efficiency Calcium Phosphate Transfection Workflow using BES Buffer



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 2. [quora.com](https://www.quora.com) [[quora.com](https://www.quora.com)]
- 3. Calcium Phosphate Transfection Kit Protocol [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 4. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. [seniorchem.com](https://www.seniorchem.com) [[seniorchem.com](https://www.seniorchem.com)]
- 7. zenodo.org [zenodo.org]
- 8. Biochemistry, Dissolution and Solubility - StatPearls - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://www.ncbi.nlm.nih.gov)]
- 9. dissolutiontech.com [dissolutiontech.com]
- 10. lup.lub.lu.se [lup.lub.lu.se]
- To cite this document: BenchChem. [Solubility of BES sodium salt in water and other solvents.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1324464#solubility-of-bes-sodium-salt-in-water-and-other-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com